

Introduction: Unveiling a Cornerstone of Modern Medicinal Chemistry

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Compound of Interest

Compound Name: *Methyl 2-oxooxazolidine-4-carboxylate*

CAS No.: 96751-61-0

Cat. No.: B1331167

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Methyl 2-oxooxazolidine-4-carboxylate, identified by its CAS number 96751-61-0, represents more than just a chemical entity; it is a pivotal chiral building block in the landscape of contemporary drug discovery and asymmetric synthesis. As a member of the oxazolidinone class of heterocyclic compounds, its rigid, stereodefined structure provides a valuable scaffold for constructing complex, biologically active molecules. The presence of a chiral center at the C4 position makes it an indispensable precursor for enantiomerically pure pharmaceuticals, where stereochemistry is critical for therapeutic efficacy and safety.

This guide is designed for researchers, medicinal chemists, and drug development professionals. It moves beyond a simple recitation of facts to provide a deeper understanding of the causality behind its synthesis, characterization, and application. We will explore its core properties, dissect state-of-the-art synthetic protocols, and illuminate its role as a key intermediate in the synthesis of vital medicines, including the oxazolidinone class of antibiotics.

I. Core Chemical & Physical Characteristics

A thorough understanding of a compound's physical and chemical properties is the foundation of its effective application in a laboratory setting. These parameters dictate storage conditions, solvent choices, and handling procedures. The properties of **Methyl 2-oxooxazolidine-4-carboxylate** are summarized below.

Property	Value	Source(s)
CAS Number	96751-61-0	[1] [2]
Molecular Formula	C ₅ H ₇ NO ₄	[1] [3]
Molecular Weight	145.11 g/mol	[1] [2]
IUPAC Name	methyl 2-oxo-1,3-oxazolidine-4-carboxylate	[1] [2]
Synonyms	4-methoxycarbonyloxazolidin-2-one, Methyl (S)-2-Oxooxazolidine-4-carboxylate, methyl (R)-2-oxooxazolidine-4-carboxylate	[1]
Appearance	White crystal / solid	[2] [3]
Purity	Typically ≥95-97%	[2] [3]
Storage Conditions	Store at 0-8°C or 2-8°C, sealed in a dry environment	[2] [3]
Topological Polar Surface Area	64.6 Å ²	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	4	[1]

II. Synthesis and Mechanistic Insights: A Tale of Green Chemistry

The synthesis of oxazolidinone rings is a well-established field, yet historical methods often relied on hazardous reagents and environmentally taxing solvents.[\[4\]](#) For instance, early

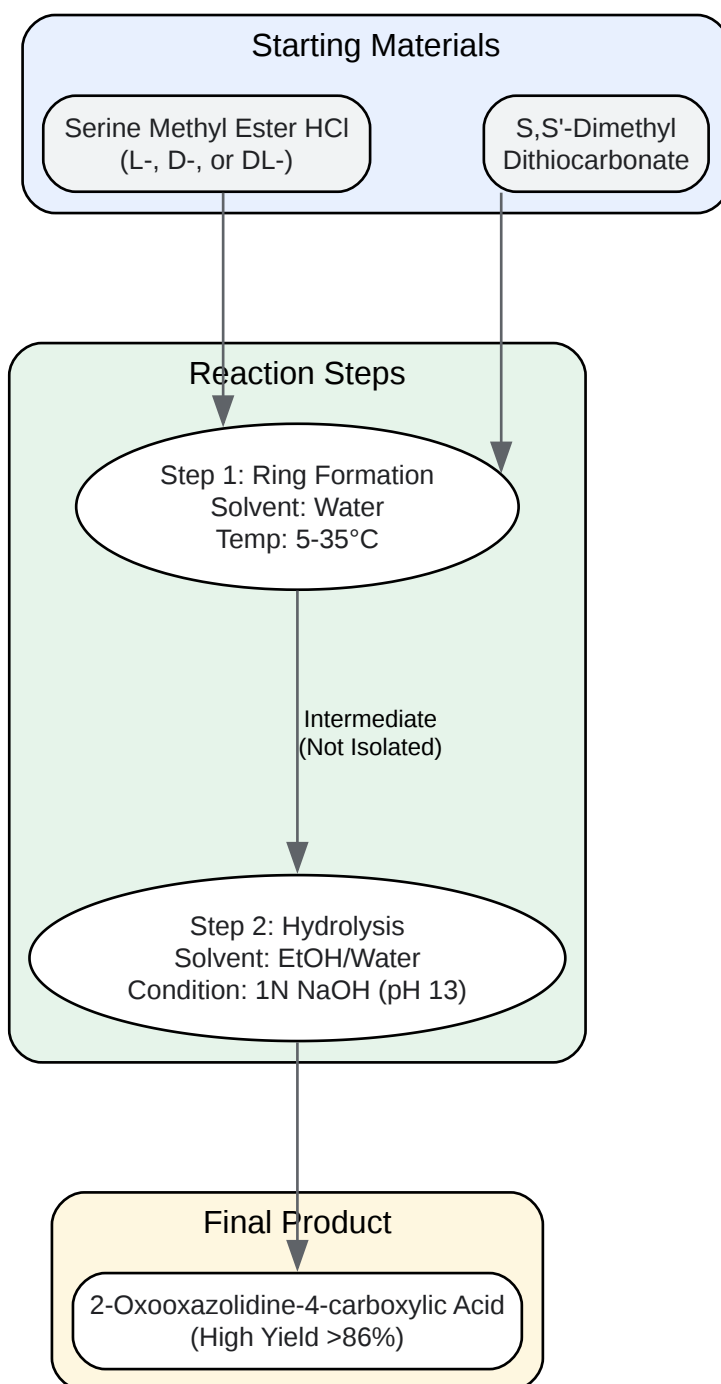
syntheses of the parent 2-oxooxazolidine-4-carboxylic acid involved reactants like bis(trichloromethyl) carbonate (a phosgene equivalent) in organic solvents, resulting in low yields (as low as 8.5-62%) and significant safety concerns.^[4]

A significant advancement in this area is a modern, environmentally friendly process that utilizes water as the primary solvent and avoids harsh reagents. This method, detailed in patent CN111808040A, starts from readily available serine methyl ester hydrochloride.^[4] The choice of water as a solvent is a critical aspect of this protocol's design, not only for its environmental benefits and high safety profile but also for its ability to facilitate the reaction, leading to high yields of over 86%.^[4]

The overall transformation can be visualized as a two-step process:

- **Ring Formation:** The starting material, a serine methyl ester hydrochloride (which can be the DL-racemic mixture, or the pure L- or D-enantiomer), is reacted with S,S'-dimethyl dithiocarbonate in water.^[4] This step forms the core oxazolidinone ring structure.
- **Hydrolysis:** The resulting methyl ester intermediate is then hydrolyzed under basic conditions (pH 12-14) to yield the final 2-oxooxazolidine-4-carboxylic acid product.^[4]

This approach is not only efficient but also versatile, allowing for the synthesis of various stereoisomers ((S), (R), or racemic) simply by selecting the corresponding stereoisomer of the starting serine derivative.^[4]



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Caption: High-yield, environmentally friendly synthesis workflow.[4]

III. Analytical Characterization: A Spectroscopic Fingerprint

Confirming the identity and purity of **Methyl 2-oxooxazolidine-4-carboxylate** is achieved through a combination of standard analytical techniques. Each method provides a unique piece of structural information.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: NMR is the most powerful tool for elucidating the precise structure.
 - ^1H NMR: Provides information on the number and connectivity of hydrogen atoms. For the parent acid, key signals include multiplets around 4.30 ppm (for the C4 proton) and 4.19 ppm (for the C5 methylene protons) in D_2O .[\[4\]](#)
 - ^{13}C NMR: Reveals the carbon skeleton. Characteristic peaks for the acid include the carboxylic carbon (~174 ppm), the carbamate carbonyl (~159 ppm), the C5 carbon (~68 ppm), and the C4 carbon (~56 ppm).[\[4\]](#) Slight variations in chemical shifts are observed between the (R) and (S) enantiomers, allowing for stereochemical assignment.[\[4\]](#)
- Mass Spectrometry (MS): This technique confirms the molecular weight of the compound. For the methyl ester, the expected monoisotopic mass is 145.0375 g/mol, which would be observed as the molecular ion peak (M^+) or a protonated species ($[\text{M}+\text{H}]^+$) depending on the ionization method.[\[1\]](#)[\[5\]](#)
- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the key functional groups present in the molecule.[\[5\]](#) While a specific spectrum is not provided in the search results, the expected characteristic absorption bands would include:
 - A strong, broad peak around 3300 cm^{-1} for the N-H stretch.
 - A strong absorption band around $1750\text{--}1780\text{ cm}^{-1}$ for the cyclic carbamate carbonyl ($\text{C}=\text{O}$) group.
 - Another strong carbonyl peak around $1735\text{--}1750\text{ cm}^{-1}$ for the methyl ester group.

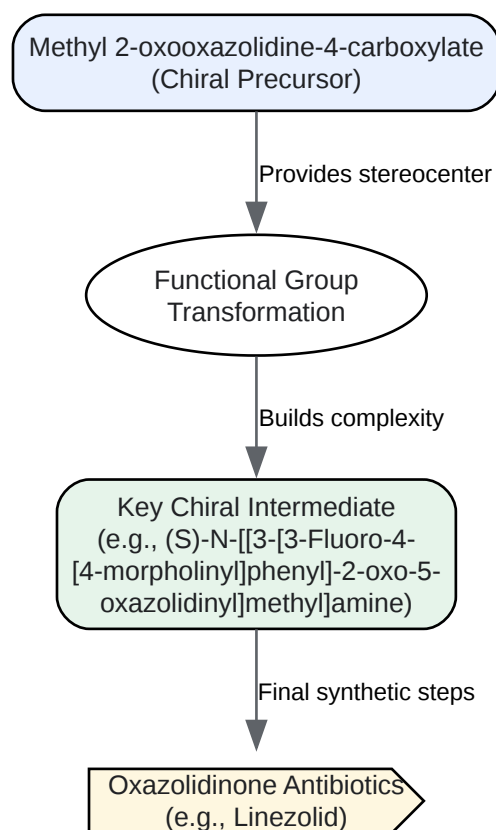
IV. Core Applications in Drug Development: The Linezolid Story

The primary value of **Methyl 2-oxooxazolidine-4-carboxylate** lies in its application as a chiral precursor in pharmaceutical synthesis.[\[4\]](#)[\[6\]](#)[\[7\]](#) The oxazolidinone ring is a privileged scaffold in

medicinal chemistry, most notably as the core of a class of potent antibiotics.

Linezolid, the first clinically approved oxazolidinone antibiotic, is a prime example. It is used to treat serious infections caused by multidrug-resistant Gram-positive bacteria, including methicillin-resistant *Staphylococcus aureus* (MRSA) and vancomycin-resistant enterococci (VRE).^{[8][9]}

The synthesis of Linezolid and its analogues relies on the stereochemically defined oxazolidinone core.^{[9][10][11]} The (S)-enantiomer of a derivative of 2-oxooxazolidine-4-carboxylic acid is a crucial intermediate. The synthetic logic involves building the rest of the complex drug molecule onto this pre-formed, chirally pure scaffold. This strategy is highly efficient because it establishes the critical stereocenter early in the process, avoiding costly and difficult chiral separations in later stages.



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Caption: Role as a chiral building block in antibiotic synthesis.

V. Validated Experimental Protocol: Synthesis of (S)-2-Oxooxazolidine-4-carboxylic Acid

This protocol is adapted from the high-yield, environmentally conscious method described in patent CN111808040A.[4] It serves as a self-validating system due to its high reported efficiency and safety profile.

Objective: To synthesize (S)-2-oxooxazolidine-4-carboxylic acid from L-serine methyl ester hydrochloride.

Materials:

- L-serine methyl ester hydrochloride (1 equivalent)
- S,S'-dimethyl dithiocarbonate (0.67 equivalents)
- Deionized Water (H₂O)
- Dichloromethane (DCM)
- 5N Hydrochloric Acid (HCl)
- Ethanol (EtOH)
- 1N Sodium Hydroxide (NaOH)
- Anhydrous Magnesium Sulfate (MgSO₄)
- Silica Gel (200-300 mesh) for column chromatography
- Dichloromethane/Methanol (10:1 v/v) elution solvent

Procedure:

Part 1: Ring Formation

- Under an inert atmosphere (Argon), add L-serine methyl ester hydrochloride (e.g., 2.3 g, 15 mmol) and S,S'-dimethyl dithiocarbonate (e.g., 1.2 g, 10 mmol) to deionized water (10 mL) in

a round-bottom flask.

- Cool the mixture in an ice bath to 10°C and stir for 3 hours.
- Remove the ice bath and allow the reaction to warm to room temperature. Continue stirring for an additional 6 hours.
- After the reaction is complete, add a mixture of DCM:H₂O (2:1, 150 mL) to the flask for extraction.
- Transfer the mixture to a separatory funnel, separate the aqueous layer, and extract it twice more with DCM (2 x 50 mL).
- Combine the organic extracts and wash them sequentially with 5N HCl (50 mL) and H₂O (50 mL). The resulting organic solution containing the intermediate is used directly in the next step without isolation.

Part 2: Hydrolysis and Purification 7. To the combined organic solution from Part 1, add a solution of H₂O:EtOH (4:1, 30 mL). 8. Carefully adjust the pH of the system to 13 using a 1N NaOH solution while stirring to initiate the hydrolysis of the methyl ester. 9. Monitor the reaction by TLC until the starting material is consumed. 10. Once the hydrolysis is complete, separate the layers and extract the aqueous layer with DCM to remove organic impurities. 11. Acidify the aqueous layer to pH ~2-3 with concentrated HCl and extract the product into a suitable organic solvent like ethyl acetate. 12. Dry the combined organic extracts over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure. 13. Purify the crude product by silica gel column chromatography, eluting with a DCM/Methanol (10:1) solvent system to yield the pure (S)-2-oxooxazolidine-4-carboxylic acid. The reported yield for this procedure is 88%.^[4]

VI. Safety, Handling, and Storage

Proper handling of any chemical reagent is paramount for laboratory safety.

- Hazard Identification: **Methyl 2-oxooxazolidine-4-carboxylate** is classified with the GHS07 pictogram ("Exclamation mark").^{[2][3]}

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[3] A related statement, H302 (Harmful if swallowed), is also listed by some suppliers.[2]
- Precautionary Measures:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[2][3]
 - Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[12][13]
 - Handle in a well-ventilated area or a chemical fume hood.[13]
 - Wash hands thoroughly after handling.[12]
- Storage:
 - Store in a tightly sealed container in a cool, dry place.[2][3]
 - The recommended storage temperature is between 0°C and 8°C.[3]

Conclusion

Methyl 2-oxooxazolidine-4-carboxylate (CAS 96751-61-0) is a cornerstone chiral synthon that provides a direct and efficient entry into the stereochemically rich world of oxazolidinone-based pharmaceuticals. Its value is underscored by the evolution of its synthesis from hazardous, low-yield methods to elegant, high-yield, and environmentally benign processes. For the medicinal chemist and drug development professional, a deep, mechanistic understanding of this building block—from its synthesis and characterization to its strategic application—is essential for the innovation of next-generation therapeutics. As the challenge of antimicrobial resistance continues to grow, the importance of this and related chiral scaffolds in the development of novel antibiotics cannot be overstated.

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